

Safe Disposal of 3-Chloro-2-hydroxybenzonitrile: A Procedural Guide

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Compound of Interest

Compound Name: 3-Chloro-2-hydroxybenzonitrile

Cat. No.: B169180

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For immediate reference, this guide provides essential safety and logistical information for the proper disposal of **3-Chloro-2-hydroxybenzonitrile**, ensuring the safety of laboratory personnel and compliance with regulations.

Proper disposal of **3-Chloro-2-hydroxybenzonitrile** is critical to prevent harm to human health and the environment. This compound is classified as hazardous, and its handling requires strict adherence to safety protocols. The following procedures outline the necessary steps for its safe management and disposal.

Hazard and Safety Summary

Before handling **3-Chloro-2-hydroxybenzonitrile**, it is imperative to be aware of its associated hazards and the necessary personal protective equipment (PPE).

Hazard Category	Description	Recommended Personal Protective Equipment (PPE)
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled. [1][2]	Chemical-resistant gloves (e.g., nitrile), lab coat, safety glasses with side shields or goggles, and a respirator if ventilation is inadequate.[2][3]
Skin Irritation	Causes skin irritation.[3]	Protective gloves and clothing. [2][3]
Eye Irritation	Causes serious eye irritation. [1][2][3]	Eye and face protection (safety glasses or goggles).[2][3]
Respiratory Irritation	May cause respiratory irritation.[1]	Use only outdoors or in a well-ventilated area.[1][2]

Spill & Leak Procedures

In the event of a spill, immediate and appropriate action is necessary to contain the material and prevent exposure.

- **Evacuate and Ventilate:** Immediately evacuate unnecessary personnel from the spill area. Ensure adequate ventilation to disperse any dust or vapors.[4]
- **Personal Protection:** Don appropriate PPE, including a respirator, before entering the spill area.[3]
- **Containment:** Prevent the spilled material from entering drains or waterways.[3]
- **Cleanup:**
 - **For Dry Spills:** Carefully sweep or vacuum up the material, avoiding dust generation.[3][4] Place the collected material into a clean, dry, labeled, and sealable container for disposal.
[3]

- For Wet Spills: Absorb the spill with an inert material (e.g., sand, vermiculite) and shovel it into a suitable container for disposal.
- Decontamination: Wash the spill area thoroughly with soap and water.^[3] All cleanup materials should be considered hazardous waste and disposed of accordingly.

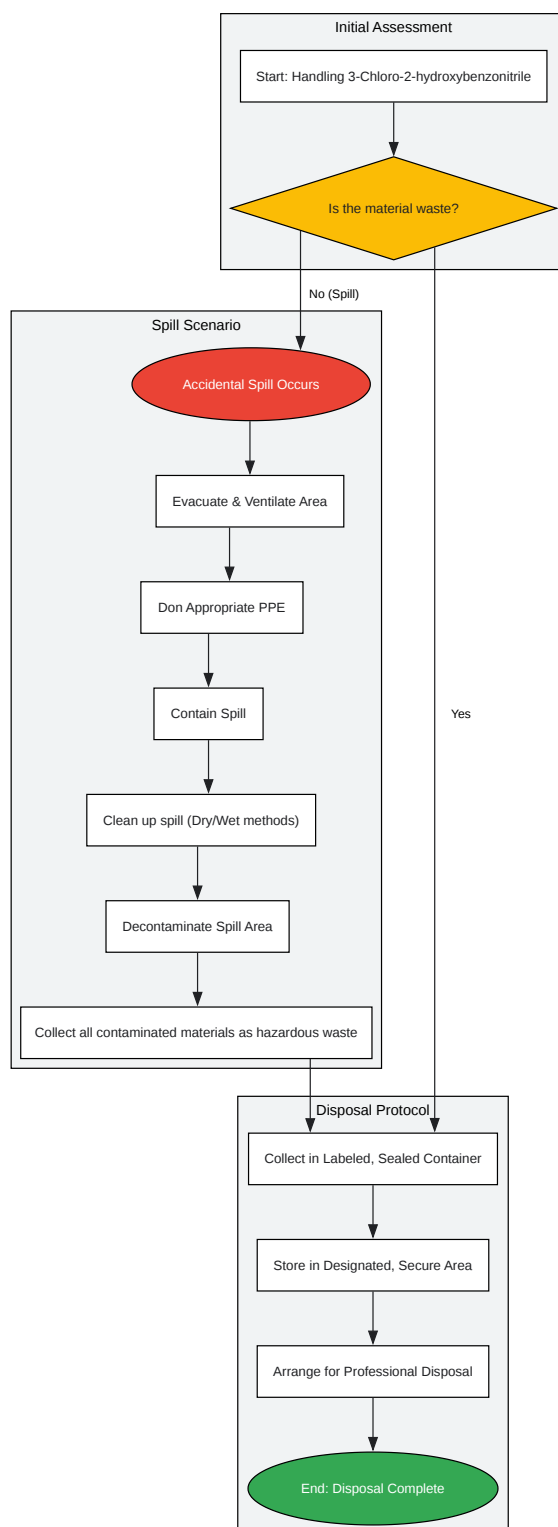
Disposal Protocol

The disposal of **3-Chloro-2-hydroxybenzonitrile** and its contaminated containers must be handled as hazardous waste.

- Waste Collection:
 - Collect waste **3-Chloro-2-hydroxybenzonitrile** and any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a designated, properly labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Labeling and Storage:
 - Clearly label the waste container with "Hazardous Waste" and the chemical name: "**3-Chloro-2-hydroxybenzonitrile**".
 - Store the sealed container in a designated, well-ventilated, and locked area, away from incompatible materials.^{[1][2]}
- Professional Disposal:
 - Dispose of the contents and container at an approved waste disposal plant or through a licensed hazardous waste management company.^{[1][2]}
 - Adhere to all local, state, and federal regulations regarding hazardous waste disposal.^{[1][4]}

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **3-Chloro-2-hydroxybenzonitrile**.



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Caption: Workflow for the safe handling and disposal of **3-Chloro-2-hydroxybenzonitrile**.

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